

Technical Guide: Physicochemical Characterization of Ethyl D-valinate hydrochloride—Melting Point Analysis

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Compound of Interest

Compound Name: *Ethyl D-valinate hydrochloride*

Cat. No.: *B613183*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the melting point of **Ethyl D-valinate hydrochloride** (CAS RN: 73913-64-1), a critical parameter for its identification, purity assessment, and formulation development in the pharmaceutical industry. This document outlines the reported melting point values, details a standardized experimental protocol for its determination, and provides essential safety and handling information.

Introduction to Ethyl D-valinate hydrochloride

Ethyl D-valinate hydrochloride is the hydrochloride salt of the ethyl ester of D-valine, an enantiomer of the essential amino acid L-valine. It serves as a valuable chiral building block in the synthesis of various pharmaceutical compounds. Accurate determination of its physical properties, such as the melting point, is fundamental for quality control and ensuring the consistency of active pharmaceutical ingredients (APIs) and intermediates.

Melting Point Data of Ethyl valinate hydrochloride Isomers

The melting point of Ethyl valinate hydrochloride can vary based on its stereoisomeric form. The following table summarizes the reported melting point ranges for the D-enantiomer, L-enantiomer, and the DL-racemic mixture.

Compound	CAS Number	Reported Melting Point (°C)
Ethyl D-valinate hydrochloride	73913-64-1	102 - 106[1]
		120[2]
Ethyl L-valinate hydrochloride	17609-47-1	102 - 105[3][4][5]
DL-Valine ethyl ester hydrochloride	23358-42-1	94[6]

Note: Variations in reported melting points can be attributed to differences in experimental conditions, instrument calibration, and sample purity.

Experimental Protocol: Melting Point Determination

A standardized method for melting point determination is crucial for obtaining accurate and reproducible results. The following protocol is based on the United States Pharmacopeia (USP) General Chapter <741> "Melting Range or Temperature".[7][8][9]

Apparatus

- Melting Point Apparatus: An electrically heated metal block equipped with a thermometer and a means for visual observation of the sample.[8]
- Capillary Tubes: Glass tubes with a length of approximately 10 cm, an internal diameter of 0.8 to 1.2 mm, and a wall thickness of 0.2 to 0.3 mm.[4][8]
- Thermometer: Calibrated with USP Melting Point Reference Standards.[8][9]

Sample Preparation

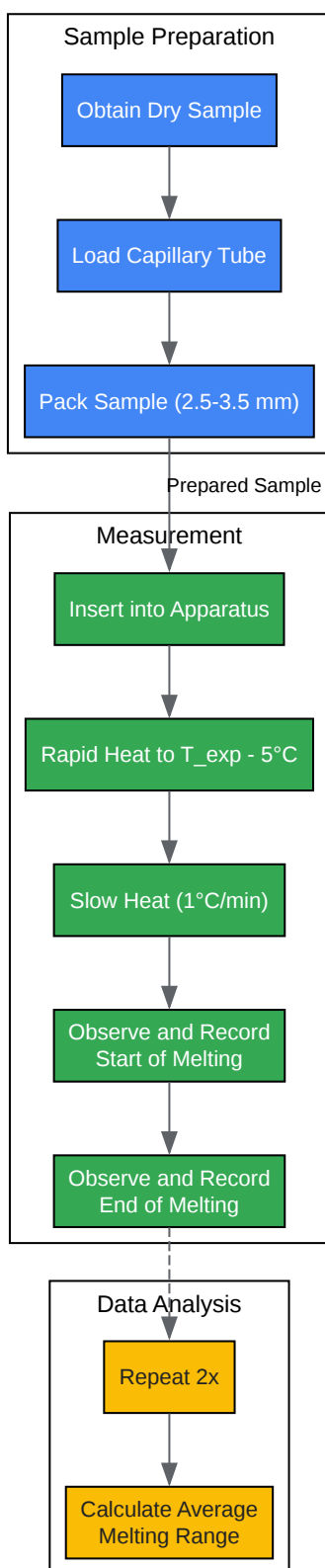
- Ensure the **Ethyl D-valinate hydrochloride** sample is a fine, dry powder. If necessary, gently pulverize the crystals.[8]
- Introduce the sample into a capillary tube by tapping the open end into the powder.

- Compact the sample to a height of 2.5 to 3.5 mm at the bottom of the tube by tapping the sealed end on a hard surface or by dropping it through a long glass tube.[8][10]

Procedure

- Insert the prepared capillary tube into the melting point apparatus.
- Heat the apparatus at a rate of approximately 3°C per minute until the temperature is about 5°C below the expected melting point.[4]
- Reduce the heating rate to $1 \pm 0.5^\circ\text{C}$ per minute.[8]
- Record the temperature at which the substance is first observed to collapse against the side of the tube as the beginning of the melting range.[8]
- Record the temperature at which the sample becomes completely liquid as the end of the melting range.[8]
- For accurate results, perform the determination in triplicate and calculate the average.

The following diagram illustrates the general workflow for this experimental procedure.



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Caption: Workflow for Melting Point Determination.

Safety and Handling

Ethyl D-valinate hydrochloride is generally considered non-hazardous.[3] However, standard laboratory safety practices should always be observed.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.
- Inhalation: Avoid inhaling dust. Use in a well-ventilated area. If inhaled, move to fresh air.[11]
- Skin Contact: Avoid contact with skin. In case of contact, wash with soap and water.[11]
- Eye Contact: In case of contact, rinse thoroughly with plenty of water.[11]
- Ingestion: If swallowed, drink water and consult a physician if feeling unwell.[3]
- Storage: Store in a cool, dry place in a tightly sealed container.[11]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

Conclusion

The melting point of **Ethyl D-valinate hydrochloride** is a key physicochemical property, with a reported range generally between 102°C and 120°C. The observed value can be influenced by the isomeric purity and the experimental methodology. Adherence to a standardized protocol, such as the one outlined in USP <741>, is essential for achieving accurate and consistent results, which are critical for the quality control and successful application of this compound in research and drug development.

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